

Analytical methods for determining the purity of 1,4-Bis(vinyloxy)-butane

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Compound of Interest

Compound Name: 1,4-Bis(vinyloxy)-butane

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A Comparative Guide to Purity Analysis of 1,4-Bis(vinyloxy)butane

For researchers, scientists, and drug development professionals working with 1,4-Bis(vinyloxy)butane, a versatile monomer in polymer synthesis, ensuring its purity is paramount to the quality and performance of the final products. This guide provides an objective comparison of the primary analytical methods for determining the purity of 1,4-Bis(vinyloxy)butane, supported by experimental data and detailed methodologies.

Comparison of Analytical Methods

The purity of 1,4-Bis(vinyloxy)butane can be effectively determined using several analytical techniques. The most common and powerful methods include Gas Chromatography (GC), Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy, and Fourier-Transform Infrared (FTIR) spectroscopy. Each method offers distinct advantages and is suited for different aspects of purity assessment.

Analytical Method	Principle	Information Provided	Advantages	Limitations
Gas Chromatography (GC-FID/GC-MS)	Separation of volatile compounds based on their partitioning between a stationary phase and a mobile gas phase.	Quantitative determination of volatile impurities and the main component. Identification of impurities when coupled with a Mass Spectrometer (MS).	High sensitivity and resolution, excellent for quantifying volatile impurities. Established and widely available technique.	Destructive to the sample. Requires volatilization of the sample, which may not be suitable for thermally labile impurities.
Quantitative Nuclear Magnetic Resonance (qNMR)	The intensity of an NMR signal is directly proportional to the number of nuclei giving rise to that signal.	Absolute purity determination without the need for a specific reference standard of the analyte. Structural confirmation of the main component and impurities.	Non-destructive, provides structural information, highly accurate and precise. Can be a primary ratio method of measurement.[1][2][3][4]	Lower sensitivity compared to GC for trace impurities. Requires a certified reference standard for absolute quantification.
Fourier-Transform Infrared (FTIR) Spectroscopy	Absorption of infrared radiation by molecules, causing vibrations of chemical bonds.	Identification of functional groups present in the molecule. Can detect the presence of certain impurities with distinct functional groups (e.g., hydroxyl	Fast, non-destructive, and requires minimal sample preparation. Good for qualitative screening and identification.[5]	Generally not a quantitative technique for purity determination. Overlapping peaks can make interpretation complex in mixtures.

groups from 1,4-butenediol).

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below. These protocols are intended as a guide and may require optimization based on the specific instrumentation and sample characteristics.

Gas Chromatography (GC-FID) for Purity Determination

This method is suitable for the quantitative determination of volatile impurities in 1,4-Bis(vinyloxy)butane, such as the precursor 1,4-butanediol.

Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column: DB-1 (30 m x 0.53 mm i.d., 2.65 µm film thickness) or equivalent non-polar column.[\[6\]](#)

Chromatographic Conditions:

- Injector Temperature: 250 °C
- Detector Temperature: 300 °C
- Carrier Gas: Helium at a constant flow rate of 2 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 5 minutes.
 - Ramp: Increase to 240 °C at a rate of 15 °C/min.
 - Final hold: Hold at 240 °C for 10 minutes.
- Injection Volume: 1 µL

- Split Ratio: 50:1

Sample Preparation:

- Prepare a stock solution of 1,4-Bis(vinyloxy)butane in a suitable solvent (e.g., dichloromethane or acetone) at a concentration of approximately 10 mg/mL.
- Prepare a series of calibration standards of potential impurities (e.g., 1,4-butanediol) in the same solvent, covering a concentration range relevant to the expected impurity levels.
- Inject the standards and the sample solution into the GC system.

Data Analysis:

- Identify the peaks corresponding to 1,4-Bis(vinyloxy)butane and any impurities based on their retention times.
- Quantify the impurities by comparing their peak areas to the calibration curve generated from the standards.
- The purity of 1,4-Bis(vinyloxy)butane is calculated by subtracting the percentage of all identified impurities from 100%.

Quantitative ^1H NMR (qNMR) for Absolute Purity Assay

This method allows for the direct determination of the absolute purity of 1,4-Bis(vinyloxy)butane using an internal standard.

Instrumentation:

- NMR spectrometer (400 MHz or higher).

Materials:

- 1,4-Bis(vinyloxy)butane sample.
- Certified internal standard (e.g., maleic anhydride, dimethyl sulfone). The internal standard should have a known purity, be stable, not react with the sample, and have signals that do

not overlap with the analyte signals.

- Deuterated solvent (e.g., Chloroform-d, CDCl₃).

Procedure:

- Accurately weigh a specific amount of the 1,4-Bis(vinyloxy)butane sample (e.g., 10-20 mg) into a clean vial.
- Accurately weigh a specific amount of the internal standard (e.g., 5-10 mg) and add it to the same vial.
- Dissolve the mixture in a precise volume of the deuterated solvent (e.g., 0.75 mL).
- Transfer the solution to an NMR tube.
- Acquire the ¹H NMR spectrum using appropriate quantitative parameters, including a sufficient relaxation delay (D1) of at least 5 times the longest T1 relaxation time of the signals of interest.

Data Analysis: The purity of the analyte is calculated using the following formula:

$$\text{Purity (\% w/w)} = (I_{\text{analyte}} / N_{\text{analyte}}) * (N_{\text{IS}} / I_{\text{IS}}) * (MW_{\text{analyte}} / MW_{\text{IS}}) * (m_{\text{IS}} / m_{\text{analyte}}) * P_{\text{IS}}$$

Where:

- I_{analyte} = Integral of a well-resolved signal of 1,4-Bis(vinyloxy)butane
- N_{analyte} = Number of protons corresponding to the integrated analyte signal
- I_{IS} = Integral of a signal from the internal standard
- N_{IS} = Number of protons corresponding to the integrated internal standard signal
- MW_{analyte} = Molecular weight of 1,4-Bis(vinyloxy)butane (142.20 g/mol)^[7]^[8]
- MW_{IS} = Molecular weight of the internal standard

- m_{analyte} = Mass of the 1,4-Bis(vinyloxy)butane sample
- m_{IS} = Mass of the internal standard
- P_{IS} = Purity of the internal standard

FTIR Spectroscopy for Qualitative Analysis

This method is used for the identification of 1,4-Bis(vinyloxy)butane and to screen for the presence of impurities with characteristic functional groups.

Instrumentation:

- FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory.

Procedure:

- Ensure the ATR crystal is clean.
- Acquire a background spectrum.
- Place a small drop of the 1,4-Bis(vinyloxy)butane sample directly onto the ATR crystal.
- Acquire the sample spectrum over a range of 4000-400 cm^{-1} .

Data Analysis:

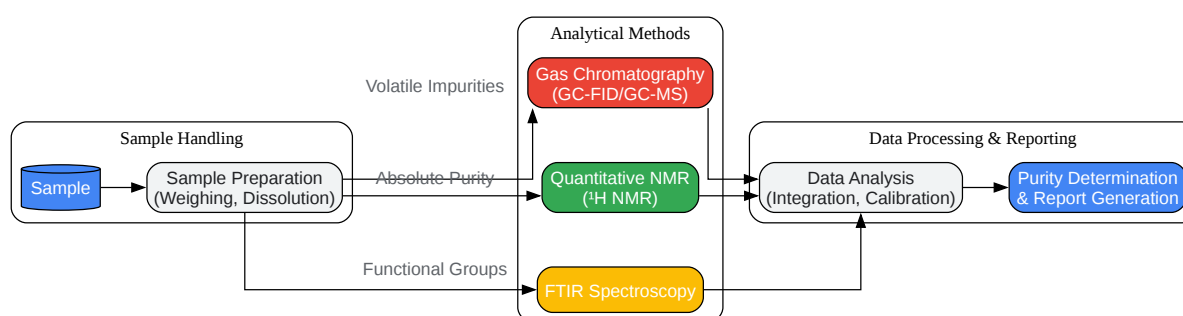
- Compare the obtained spectrum with a reference spectrum of pure 1,4-Bis(vinyloxy)butane.
- Characteristic absorption bands for 1,4-Bis(vinyloxy)butane include:
 - ~3100-3000 cm^{-1} (=C-H stretching of the vinyl group)
 - ~1640-1620 cm^{-1} (C=C stretching of the vinyl group)
 - ~1200-1000 cm^{-1} (C-O stretching of the ether linkage)
- The presence of a broad band around 3300 cm^{-1} would indicate the presence of hydroxyl (-OH) impurities, such as 1,4-butanediol.

Alternative Monomer: Di(ethylene glycol) divinyl ether

A common alternative to 1,4-Bis(vinyloxy)butane is Di(ethylene glycol) divinyl ether. The purity of this monomer is also typically assessed using Gas Chromatography.[4][5] The analytical approach is similar, with adjustments to the GC method parameters to account for its different volatility. qNMR can also be applied for its absolute purity determination.

Visualizing the Analytical Workflow

The following diagram illustrates a general workflow for the purity analysis of 1,4-Bis(vinyloxy)butane.



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Caption: Workflow for the purity determination of 1,4-Bis(vinyloxy)butane.

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